

3-Amino-6-methoxy-2-picoline hydrochloride

CAS 320577-63-7 properties

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Compound of Interest

Compound Name: 3-Amino-6-methoxy-2-picoline
hydrochloride

Cat. No.: B1521865

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An In-Depth Technical Guide to **3-Amino-6-methoxy-2-picoline hydrochloride** (CAS 320577-63-7)

Introduction: A Versatile Pyridine Building Block

3-Amino-6-methoxy-2-picoline hydrochloride, registered under CAS number 320577-63-7, is a substituted pyridine derivative that has emerged as a valuable intermediate in medicinal chemistry and organic synthesis.^[1] Its unique structural arrangement, featuring an amino group, a methoxy substituent, and a methyl group on the pyridine core, provides multiple reactive sites for constructing more complex molecular architectures.^[1] This guide offers a comprehensive overview of its chemical and physical properties, a plausible synthetic workflow, key applications in drug discovery, and essential safety and handling protocols to empower researchers in leveraging its full potential.

Physicochemical and Structural Properties

The identity and purity of a chemical intermediate are paramount. 3-Amino-6-methoxy-2-picoline is typically supplied as a hydrochloride salt to improve stability and handling. It is crucial to distinguish between the free base and its salt forms, as their properties differ.

Table 1: Core Physicochemical Properties

Property	Value	Source(s)
CAS Registry Number	320577-63-7	[2]
Synonyms	3-Amino-6-methoxy-2-methylpyridine HCl; 2-Methoxy-5-Amino-6-Picoline HCl	[2]
Molecular Formula	C ₇ H ₁₁ ClN ₂ O (as Hydrochloride)	[2][3]
Molecular Weight	174.63 g/mol (as Hydrochloride)	[2]
C ₇ H ₁₀ N ₂ O (Free Base)	[4]	
138.17 g/mol (Free Base)	[1][4]	
Appearance	Solid (typically white to off-white or crystalline powder)	[5][6]
Melting Point	Data varies, approx. 40 - 45 °C (for free base)	[6]
Solubility	Slightly soluble in water; Soluble in common organic solvents like methanol and ethanol.	[5][6]
Storage Conditions	Store in a cool, dry, and well-ventilated place. Hygroscopic.	[7]

Structural Analysis and Reactivity

The reactivity of 3-Amino-6-methoxy-2-picoline is dictated by its distinct functional groups. The amino group (-NH₂) at the 3-position is a nucleophilic site, making it a key handle for amide bond formation, diazotization, or other amine-related chemistries. The pyridine ring itself can undergo various transformations, while the methoxy (-OCH₃) and methyl (-CH₃) groups modulate the ring's electronic properties and provide steric influence.



Role in API Synthesis

3-Amino-6-methoxy-2-picoline HCl

Step 1

Chemical Modification
(e.g., Acylation, Alkylation)

Step 2

Advanced Intermediate

Step n

Further Synthetic Steps

Finalization

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com